3-(2,3-Dimethylphenyl)azetidine: Structural Profiling, Synthesis, and Pharmacological Applications

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Compound of Interest

Compound Name: *3-(2,3-Dimethylphenyl)azetidine*

Cat. No.: *B13604812*

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An In-Depth Technical Guide for Drug Development Professionals

Executive Summary

The optimization of central nervous system (CNS) therapeutics heavily relies on the strategic deployment of rigidified molecular scaffolds. Among these, the 3-arylazetidine motif has emerged as a privileged pharmacophore, serving as a low-molecular-weight, high-sp^3-character bioisostere for larger heterocycles like piperidines and tropanes [1].

This technical whitepaper provides an in-depth analysis of **3-(2,3-Dimethylphenyl)azetidine**, a highly specific structural derivative. By incorporating a 2,3-dimethylphenyl moiety onto the 3-position of the four-membered azetidine ring, medicinal chemists can finely tune lipophilicity, enforce conformational restriction, and block primary metabolic liabilities. This guide details the physicochemical rationale, self-validating synthetic workflows, and pharmacological utility of this scaffold in modern drug discovery.

Structural and Physicochemical Profiling

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Conformational Causality and Bioisosterism

The azetidine ring is characterized by significant ring strain (~26 kcal/mol) and a puckered conformation. Unlike acyclic amines or highly flexible piperidines, the azetidine ring projects its substituents in a highly defined three-dimensional vector.

The introduction of the 2,3-dimethylphenyl group serves two critical mechanistic purposes:

- Steric Shielding: The ortho-methyl group (at the 2-position) creates a steric clash with the azetidine ring, forcing the phenyl ring out of coplanarity. This orthogonal conformation is frequently required for optimal binding within the hydrophobic pockets of monoamine transporters (DAT, SERT, NET)[2].
- Metabolic Stability: The methyl groups at the 2 and 3 positions block common sites of cytochrome P450 (CYP)-mediated aromatic hydroxylation, thereby extending the compound's biological half-life.

Physicochemical Data Summary

To predict the pharmacokinetic behavior of **3-(2,3-Dimethylphenyl)azetidine**, we must evaluate its core metrics. The calculated properties highlight its suitability for blood-brain barrier (BBB) penetration.

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Property	Value	Pharmacological Implication
Molecular Formula	$C_{11}H_{15}N$	Low molecular weight (<200 Da) ideal for CNS lead optimization.
Molecular Weight	161.25 g/mol	High ligand efficiency (LE) during target binding.
LogP (Predicted)	2.5 – 2.8	Optimal lipophilicity for BBB permeation without excessive non-specific tissue binding.
pKa (Basic Nitrogen)	~9.5 – 10.0	Highly protonated at physiological pH (7.4), allowing for critical salt-bridge formation with aspartate residues in GPCRs and transporters.
Topological Polar Surface Area (TPSA)	12.0 $Å^2$	Well below the 90 $Å^2$ threshold, ensuring rapid passive diffusion into the CNS.
Hydrogen Bond Donors / Acceptors	1 / 1	Minimizes desolvation energy penalties upon target binding.

Synthetic Methodologies and Protocols

The synthesis of 3-arylazetidines traditionally relies on either transition-metal-catalyzed cross-coupling (e.g., Hiyama or Suzuki-Miyaura coupling of 3-iodoazetidines) [3] or the nucleophilic addition of Grignard reagents to azetidin-3-ones [4]. For the 2,3-dimethylphenyl derivative, the Grignard addition followed by reductive deoxygenation is highly scalable and avoids the need for expensive palladium catalysts.

Experimental Workflow: Grignard Addition and Reductive Deoxygenation

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This protocol is designed as a self-validating system: the intermediate tertiary alcohol is easily monitored via Thin-Layer Chromatography (TLC), and the subsequent reduction relies on the predictable stability of the benzylic carbocation.

Phase 1: Nucleophilic Addition

- Activation: In a flame-dried, nitrogen-purged round-bottom flask, activate magnesium turnings (1.2 eq) with a single crystal of iodine.
- Grignard Formation: Dropwise add a solution of 1-bromo-2,3-dimethylbenzene (1.1 eq) in anhydrous THF. Causality: Gentle heating may be required to initiate the insertion; the iodine cleans the magnesium oxide layer, ensuring a reactive surface.
- Addition: Once the magnesium is consumed, cool the dark Grignard solution to 0 °C. Dropwise add 1-Boc-3-azetidinone (1.0 eq) in anhydrous THF.
- Quenching: Stir for 2 hours at room temperature. Quench slowly with saturated aqueous NH_4Cl at 0 °C. Causality: NH_4Cl safely hydrolyzes the magnesium alkoxide without causing the severe emulsions typically seen with strong aqueous acids.
- Isolation: Extract with ethyl acetate, dry over Na_2SO_4, and concentrate to yield the intermediate N-Boc-3-hydroxy-**3-(2,3-dimethylphenyl)azetidine**.

Phase 2: Reductive Deoxygenation & Deprotection

- Carbocation Generation: Dissolve the intermediate in anhydrous dichloromethane (DCM) and cool to 0 °C. Add triethylsilane (Et_3SiH, 3.0 eq) followed by dropwise addition of trifluoroacetic acid (TFA, 3.0 eq).
- Reduction Mechanism:Causality: The TFA protonates the tertiary hydroxyl group, which leaves as water to form a highly stabilized benzylic/azetidinyl carbocation. The bulky Et_3SiH selectively delivers a hydride to this cation, yielding the saturated N-Boc-**3-(2,3-dimethylphenyl)azetidine**.
- Global Deprotection: To remove the Boc group, treat the purified intermediate with 4M HCl in dioxane for 2 hours at room temperature.

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- Final Isolation: Evaporate the solvent to yield **3-(2,3-Dimethylphenyl)azetidine** as a hydrochloride salt.

Synthetic Pathway Visualization

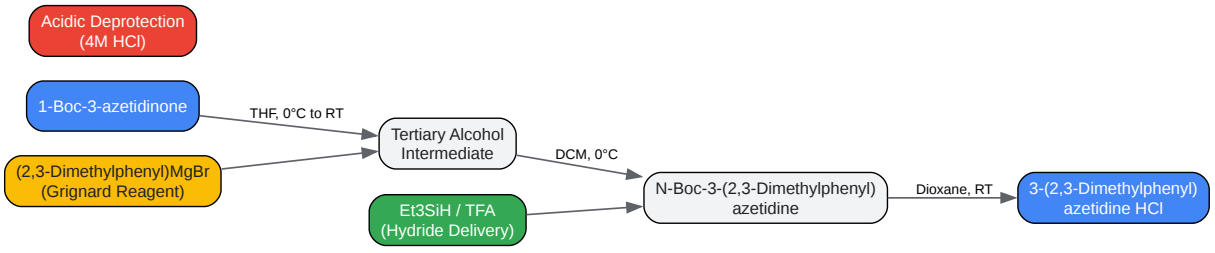

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Fig 1: Stepwise synthetic workflow for **3-(2,3-Dimethylphenyl)azetidine**.

Pharmacological Applications: Monoamine Transporter Modulation

Azetidine derivatives substituted with aryl groups at the 3-position are highly privileged in neuropharmacology. They act as potent modulators of neurotransmitter transporters, specifically targeting the reuptake mechanisms of dopamine, serotonin, and norepinephrine[1, 2].

Target Engagement Mechanism

The protonated azetidine nitrogen mimics the endogenous monoamine (e.g., dopamine), forming a critical electrostatic interaction with the conserved aspartate residue in the central binding site (S1 pocket) of the transporter. Simultaneously, the 2,3-dimethylphenyl group occupies the hydrophobic halogen-binding pocket (HBP). The steric bulk of the ortho-methyl group prevents the molecule from adopting a flat conformation, effectively locking the transporter in an outward-facing, open conformation. This prevents the translocation cycle, leading to reuptake inhibition.

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Signaling Cascade Visualization

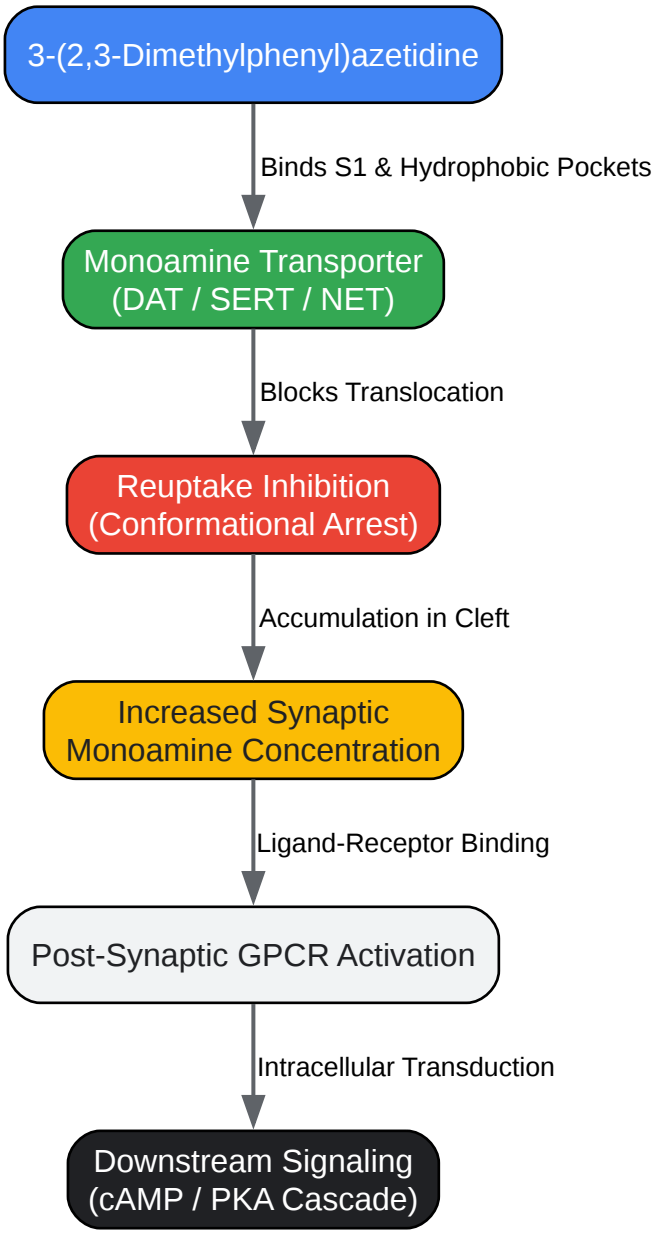

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Fig 2: Mechanism of monoamine transporter inhibition and downstream CNS signaling cascade.

Conclusion

The **3-(2,3-Dimethylphenyl)azetidine** scaffold represents a masterclass in rational drug design. By leveraging the inherent ring strain and precise 3D vectoring of the azetidine core,

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and combining it with the steric and metabolic shielding of a 2,3-dimethylphenyl group, researchers can develop highly potent, CNS-penetrant therapeutics. The self-validating synthetic protocols provided herein ensure scalable access to this scaffold, enabling rapid analog generation and structure-activity relationship (SAR) exploration in modern medicinal chemistry campaigns.

References

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